

An In-depth Technical Guide to the Safe Handling of Chloropentamethyldisilane

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Compound of Interest

Compound Name: Chloropentamethyldisilane

CAS No.: 1560-28-7

Cat. No.: B075337

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Abstract: This guide provides a comprehensive overview of the safe handling, storage, and emergency procedures for **Chloropentamethyldisilane**. Designed for researchers, scientists, and drug development professionals, this document moves beyond mere procedural lists to explain the chemical principles that underpin critical safety protocols. By understanding the reactivity and hazards of this compound, laboratory personnel can mitigate risks and foster a culture of safety and scientific integrity.

Section 1: Chemical Profile and Hazard Identification

Chloropentamethyldisilane is a reactive organosilicon compound with significant utility in synthetic chemistry. However, its reactivity also presents notable hazards. A thorough understanding of its properties is the foundation of safe laboratory practice.

1.1: Physical and Chemical Properties

Property	Value
Chemical Formula	C5H15ClSi2
CAS Number	1560-28-7
Appearance	Colorless Liquid
Boiling Point	57 °C (135 °F)[1][2][3][4]
Flash Point	-18 °F (-28 °C)[2][3][4]
Density	0.854 g/cm ³ [2][3][4]
Reactivity with Water	Reacts violently[2][3][4][5][6][7]

1.2: GHS Hazard Classification and Causality

Chloropentamethyldisilane is classified under the Globally Harmonized System (GHS) with multiple hazard designations. Understanding the "why" behind each pictogram is crucial for appreciating the associated risks.[5][8]

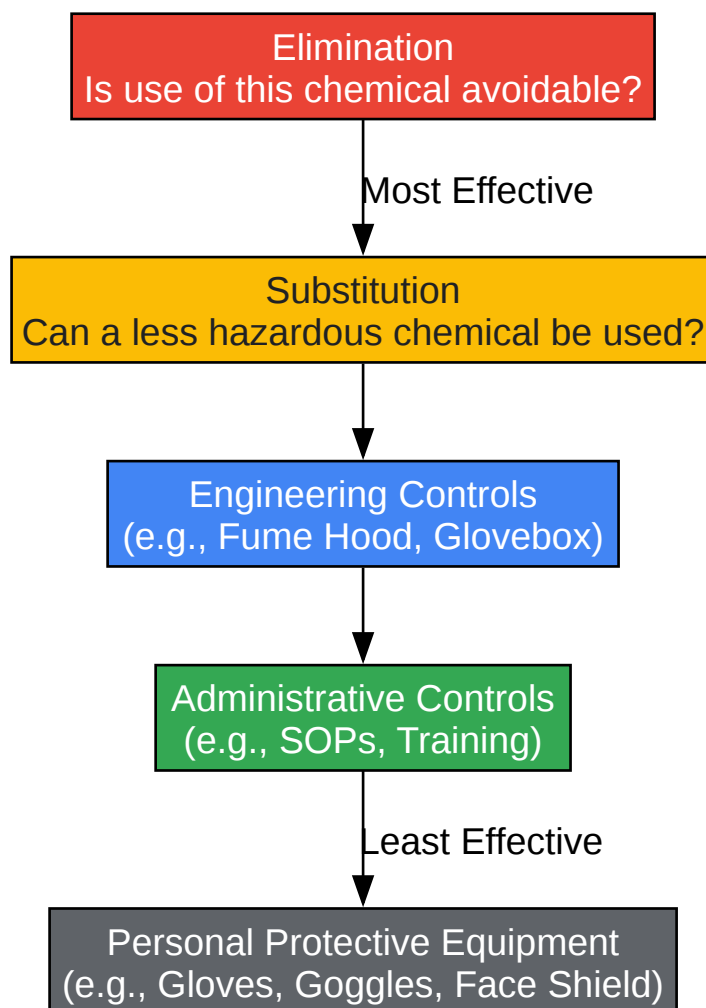
- H225: Highly flammable liquid and vapour.[8][9]
 - Causality: The low flash point of -18°F (-28°C) means that vapors can ignite at temperatures well below ambient conditions.[2][3][4] Vapors are also heavier than air and can travel to a distant ignition source, leading to a "flashback" event.[2][3][7][10]
- H314: Causes severe skin burns and eye damage.[5][8]
 - Causality: The primary danger stems from its rapid, exothermic reaction with water or moisture.[2] Upon contact with the moisture in skin, eyes, or mucous membranes, it hydrolyzes to form hydrochloric acid (HCl), causing immediate and severe chemical burns.[3][7][11]
- H301 + H331: Toxic if swallowed or if inhaled.[8]
 - Causality: Inhalation of the fuming liquid or its vapors leads to the formation of HCl in the respiratory tract, causing severe irritation, inflammation, and potential organ damage.[8][11] Ingestion results in similar corrosive damage to the gastrointestinal tract.[9]

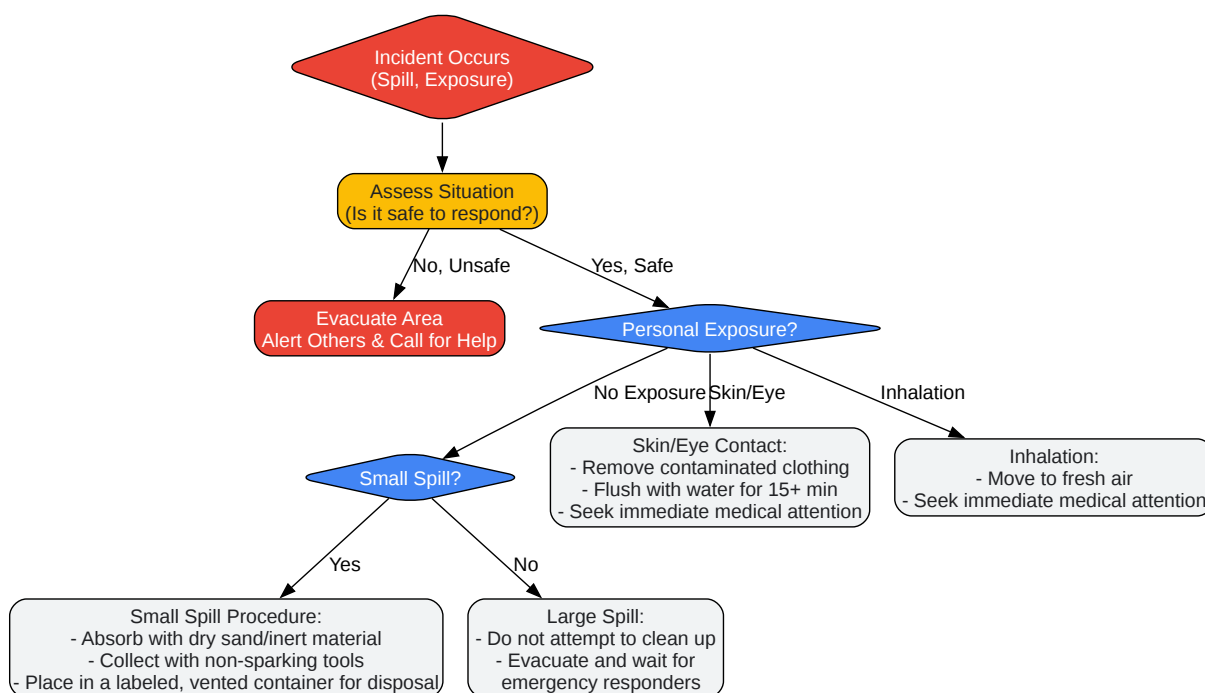
- H312: Harmful in contact with skin.[8]
 - Causality: Beyond the immediate corrosive effect, the compound and its byproducts can be absorbed through the skin, contributing to systemic toxicity.[8]
- H290: May be corrosive to metals.[8]
 - Causality: The generation of hydrochloric acid upon contact with ambient moisture means it can corrode standard metal storage cabinets and equipment, potentially creating flammable hydrogen gas in the process.[3][7]

Section 2: Risk Assessment and Hierarchy of Controls

Before any experiment involving **Chloropentamethyldisilane**, a thorough risk assessment is mandatory. The hierarchy of controls provides a systematic approach to mitigating identified hazards, prioritizing the most effective measures.

Hierarchy of Controls for Chloropentamethyldisilane





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Caption: Emergency Response Decision Workflow.

4.1: First Aid Measures

- Skin Contact: Immediately take off all contaminated clothing. Rinse skin with copious amounts of water for at least 15 minutes while moving to a safety shower. Seek immediate medical attention. [5][6]* Eye Contact: Immediately flush eyes with plenty of water for at least

15 minutes, removing contact lenses if present and easy to do. Hold eyelids open during flushing. Seek immediate medical attention. [5][12]* Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [5][12]* Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [5][12]

4.2: Spill and Leak Procedures

- For Small Spills:
 - Evacuate non-essential personnel. [5] 2. Wearing full PPE, cover the spill with a dry, inert absorbent material such as sand or vermiculite. Do NOT use water or combustible absorbents. [13] 3. Using non-sparking tools, carefully collect the absorbed material into a designated, labeled waste container. [14][12] 4. The container must be vented or loosely covered, as residual moisture can react and build pressure. [13]* For Large Spills:
 - Evacuate the area immediately.
 - Alert laboratory personnel and contact your institution's emergency response team.
 - Do not attempt to clean up a large spill yourself. [13]

4.3: Fire Fighting Measures

- This is a highly flammable liquid. A very dangerous fire hazard exists when exposed to heat or flame. [3]* Suitable Extinguishing Media: Dry powder, dry sand, or carbon dioxide (CO₂). Alcohol-resistant foam may also be effective. [8][13]* Unsuitable Extinguishing Media: DO NOT USE WATER. [8][14] The violent reaction will worsen the situation and spread the fire. [13]* Firefighters must wear full protective gear and self-contained breathing apparatus. [5][14]

Section 5: Storage and Disposal

Proper storage and disposal are critical final steps in the chemical lifecycle to ensure long-term safety and environmental protection.

5.1: Storage Conditions

- Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames. [8][9]* The storage area should be a designated flammables cabinet.
- Protect from moisture. [8]Containers must be kept tightly closed and stored under an inert atmosphere (e.g., nitrogen or argon). [9][14]* Store away from incompatible materials, including water, alcohols, strong acids, strong bases, and oxidizing agents. [4][14]

5.2: Waste Disposal

- **Chloropentamethyldisilane** waste is considered hazardous. Never dispose of it down the drain. [5]* Quenching/Neutralization: Before disposal, reactive chlorosilane waste must be carefully quenched. A general procedure involves slowly adding the waste to a stirred, cooled solution of a non-protic solvent like toluene, followed by the very slow addition of an alcohol like isopropanol. [15]After the reaction subsides, water can be cautiously added, followed by neutralization. [15]This should only be performed by trained personnel following a validated SOP.
- Containerization: All waste must be collected in a properly labeled hazardous waste container. [16]* Disposal: Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's Environmental Health and Safety (E&S) department for specific guidance.

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